

Thermische Zersetzung von "Eisenlactat" unter experimentellen Bedingungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenlactat

Cat. No.: B12335291

[Get Quote](#)

Thermische Zersetzung von Eisen(II)-lactat: Ein technischer Leitfaden

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser technische Leitfaden bietet einen detaillierten Überblick über die thermische Zersetzung von Eisen(II)-lactat unter experimentellen Bedingungen. Das Verständnis des thermischen Verhaltens von pharmazeutisch relevanten Verbindungen wie Eisen(II)-lactat ist für die Gewährleistung von Stabilität, Sicherheit und Wirksamkeit in der Arzneimittelentwicklung von entscheidender Bedeutung.

Zusammenfassung der quantitativen Daten

Die thermische Zersetzung von Eisen(II)-lactat, insbesondere seiner hydratisierten Formen, ist ein mehrstufiger Prozess, der Dehydratisierung und anschließende Zersetzung des Anhydrats umfasst. Eine vergleichende thermoanalytische Studie von U.B. Rao und K.P. Singh liefert die grundlegenden experimentellen Beobachtungen für Eisen(II)-lactat im Vergleich zu anderen Übergangsmetall-Lactaten.

Die Studie zeigt, dass bei Eisen(II)-lactat die Dehydratisierungs- und Zersetzungsschritte überlappen, was auf einen komplexen, möglicherweise simultanen Prozess hindeutet. Die Zersetzung wurde in einer trockenen Luftatmosphäre mit einer Heizrate von 10 K/min untersucht.^[1] Die Aktivierungsenergie für den Dehydratisierungsschritt von Eisen(II)-lactat wird

als eine der niedrigsten unter den untersuchten Übergangsmetallen beschrieben, was auf schwach gebundenes Kristallwasser hindeutet.[1]

Tabelle 1: Zusammenfassung der thermischen Ereignisse für Eisen(II)-lactat

Thermisches Ereignis	Beobachtungen aus der Literatur	Anmerkungen
Dehydratisierung & Zersetzung	Überlappende Stufen	Die genauen Temperaturbereiche und Massenverluste sind in der zitierten Zusammenfassung nicht detailliert aufgeführt. Die Zersetzung von Laktat-Anionen führt typischerweise zur Bildung von Carbonylverbindungen und Kohlenstoffoxiden.
Endprodukt	Eisenoxide (z.B. Fe_2O_3 , Fe_3O_4)	Die genaue Stöchiometrie des resultierenden Eisenoxids hängt von der Atmosphäre (oxidierend oder inert) ab.

Hinweis: Detaillierte quantitative Daten wie exakte Zersetzungstemperaturen und prozentuale Massenverluste für jede Stufe sind der vollständigen Studie von Rao und Singh zu entnehmen.

Experimentelle Protokolle

Die Untersuchung der thermischen Zersetzung von Eisen(II)-lactat erfordert präzise kontrollierte experimentelle Bedingungen. Nachfolgend finden Sie ein detailliertes Protokoll, das auf den in der Literatur beschriebenen Methoden für die thermische Analyse von Metall-Laktaten basiert.

Thermogravimetrische Analyse (TGA) / Differentielle Thermoanalyse (DTA)

Dieses Protokoll beschreibt die simultane thermogravimetrische und differentielle thermische Analyse zur Bestimmung von Massenverlusten und thermischen Ereignissen (endotherme/exotherme Reaktionen) in Abhängigkeit von der Temperatur.

Geräte:

- Simultanes TGA/DTA- oder TGA/DSC-Gerät
- Analysenwaage (Genauigkeit $\pm 0,01$ mg)
- Probentiegel (Aluminiumoxid oder Platin)
- Gasflussregler

Reagenzien:

- Eisen(II)-lactat-Hydrat ($\text{Fe}(\text{C}_3\text{H}_5\text{O}_3)_2 \cdot n\text{H}_2\text{O}$)
- Spülgas (z.B. trockene Luft, Stickstoff oder Argon)

Prozedur:

- Probenvorbereitung: Eine kleine Menge Eisen(II)-lactat (typischerweise 5-10 mg) wird genau in einen sauberen, tarierten Probentiegel eingewogen.
- Einrichtung des Geräts:
 - Der Probentiegel wird in den TGA-Ofen gestellt.
 - Ein leerer Referenztiegel wird ebenfalls positioniert (für DTA).
 - Das gewünschte Spülgas wird mit einer konstanten Flussrate (z.B. 50 mL/min) durch den Ofen geleitet.
- Thermische Methode:
 - Das Temperaturprogramm wird eingestellt. Eine typische Methode ist ein linearer Heizlauf von Raumtemperatur bis zu einer Endtemperatur von ca. 800-1000 °C mit einer

konstanten Heizrate (z.B. 10 K/min).[1]

- Die Masse der Probe und die Temperaturdifferenz zwischen Probe und Referenz werden kontinuierlich aufgezeichnet.
- Datenanalyse:
 - Die TGA-Kurve (Masse vs. Temperatur) wird analysiert, um die Temperaturbereiche der Massenverluste und die prozentualen Verluste zu bestimmen.
 - Die DTA-Kurve (ΔT vs. Temperatur) wird analysiert, um endotherme (z.B. Dehydratisierung, Schmelzen) und exotherme (z.B. oxidative Zersetzung) Ereignisse zu identifizieren.
 - Die Ableitung der TGA-Kurve (DTG-Kurve) kann verwendet werden, um die Temperaturen der maximalen Zersetzungsraten zu bestimmen.

Visualisierungen

Experimenteller Arbeitsablauf der TGA/DTA-Analyse



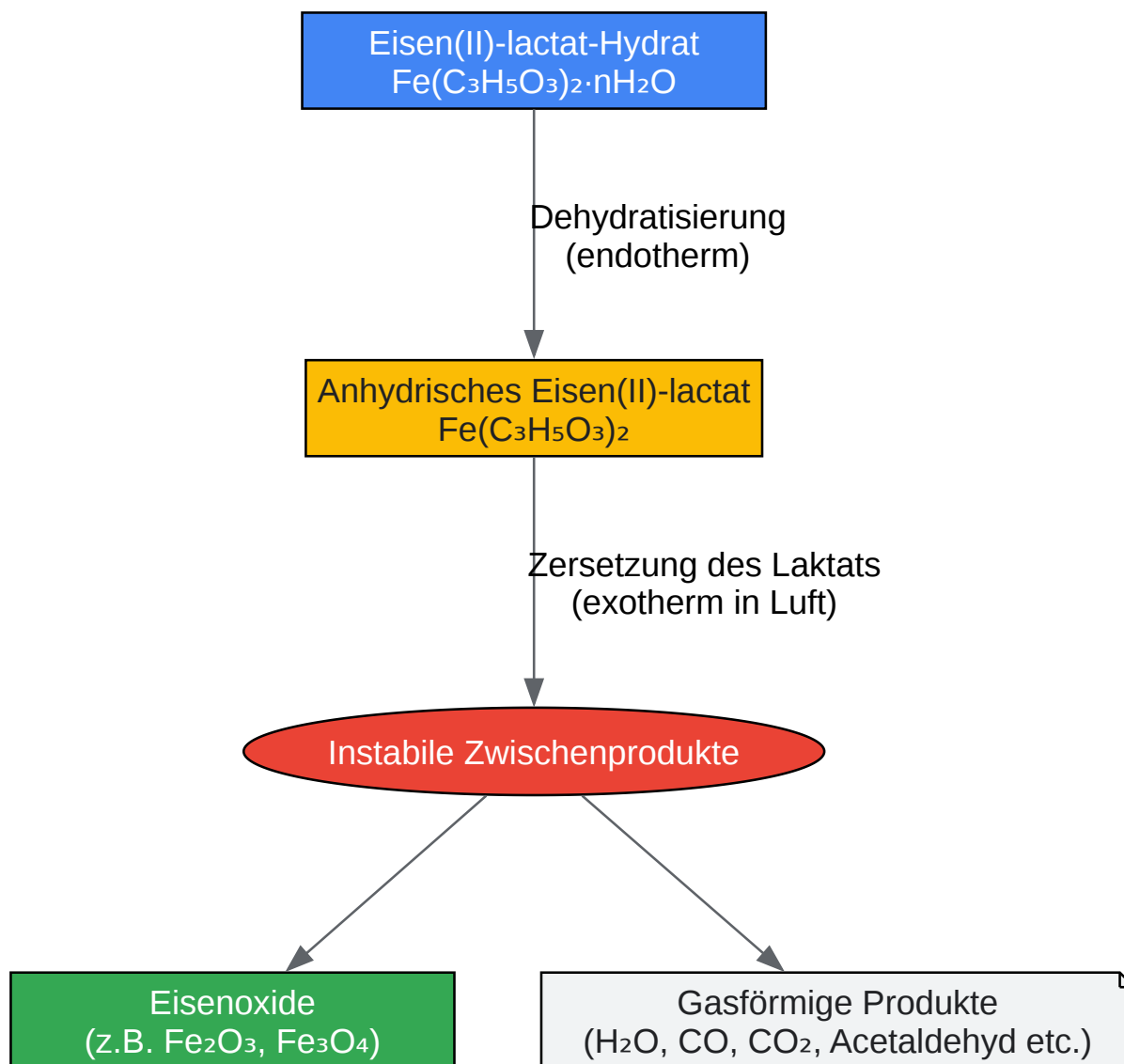
[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf für die TGA/DTA-Analyse von Eisen(II)-lactat.

Hypothetischer Zersetzungsweg

Basierend auf der allgemeinen Chemie von Metall-Laktaten und der Beobachtung überlappender Stufen kann ein hypothetischer Zersetzungsweg postuliert werden. Die

Dehydratisierung ist der erste Schritt, gefolgt von der Zersetzung des Laktat-Anions, die zu verschiedenen gasförmigen Produkten und einem festen Eisenoxid-Rückstand führt.



[Click to download full resolution via product page](#)

Abbildung 2: Hypothetischer Reaktionsweg der thermischen Zersetzung von Eisen(II)-lactat.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Thermische Zersetzung von "Eisenlactat" unter experimentellen Bedingungen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12335291#thermische-zersetzung-von-eisenlactat-unter-experimentellen-bedingungen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com